

Application Notes & Protocols: Synthesis of Carbostryl 124-DTPA Chelates

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Compound of Interest

Compound Name: Carbostryl 124

Cat. No.: B023007

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These application notes provide a comprehensive overview and detailed protocols for the synthesis of **Carbostryl 124**-DTPA chelates. This bifunctional molecule combines the fluorescent properties of **Carbostryl 124** with the metal-chelating capabilities of Diethylenetriaminepentaacetic acid (DTPA), making it a valuable tool in various biomedical research and drug development applications, including bio-imaging and radiopharmaceutical development.^{[1][2][3][4][5]}

Introduction

Bifunctional chelating agents (BFCAs) are molecules that possess two distinct functional moieties: a potent metal chelating unit and a reactive functional group.^[1] The reactive group allows for covalent attachment to a molecule of interest (e.g., proteins, peptides, or small molecules), while the chelating moiety can securely bind a metal ion.^[1] This dual functionality is instrumental in the development of targeted imaging agents and therapeutics.^{[6][7][8]}

The synthesis described herein involves the conjugation of **Carbostryl 124**, a fluorescent dye, to DTPA, a powerful chelating agent. **Carbostryl 124**, chemically known as 7-amino-4-methyl-2(1H)-quinolinone, possesses a primary amine group that serves as a reactive handle for conjugation.^{[9][10][11]} DTPA, in its cyclic dianhydride form (cDTPAA), readily reacts with primary amines to form a stable amide bond, resulting in the desired **Carbostryl 124**-DTPA chelate.^{[12][13][14][15]}

Materials and Methods

2.1. Materials

- **Carbostyryl 124** (7-amino-4-methyl-2(1H)-quinolinone) (CAS 19840-99-4)[[11](#)][[16](#)]
- Cyclic DTPA dianhydride (cDTPAA) (CAS 23911-26-4)
- Anhydrous Dimethylformamide (DMF)
- Triethylamine (TEA)
- Diethyl ether
- 0.1 M Sodium bicarbonate buffer (pH 8.2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Deionized water
- Reverse-phase high-performance liquid chromatography (RP-HPLC) system
- Mass spectrometer (e.g., ESI-MS)
- UV-Vis spectrophotometer
- Lyophilizer

2.2. Experimental Protocols

Protocol 1: Synthesis of **Carbostyryl 124**-DTPA Chelate

This protocol details the covalent conjugation of **Carbostyryl 124** to cyclic DTPA dianhydride.

- Dissolution of Reactants:

- In a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 100 mg of **Carbostyryl 124** in 10 mL of anhydrous DMF.
- In a separate dry flask, dissolve 250 mg of cyclic DTPA dianhydride in 15 mL of anhydrous DMF.
- Reaction:
 - Slowly add the **Carbostyryl 124** solution to the stirring solution of cyclic DTPA dianhydride at room temperature.
 - Add 0.2 mL of triethylamine to the reaction mixture to act as a base.
 - Allow the reaction to proceed for 4-6 hours at room temperature with continuous stirring.
- Precipitation and Collection:
 - After the reaction is complete, pour the reaction mixture into 200 mL of cold diethyl ether to precipitate the product.
 - Collect the precipitate by vacuum filtration and wash with an additional 50 mL of diethyl ether to remove unreacted starting materials and impurities.
- Drying:
 - Dry the collected solid under vacuum to obtain the crude **Carbostyryl 124**-DTPA chelate.

Protocol 2: Purification of **Carbostyryl 124**-DTPA Chelate by RP-HPLC

Purification is crucial to isolate the desired product from unreacted starting materials and side products.^[17]

- Sample Preparation:
 - Dissolve the crude product in a minimal amount of the mobile phase (e.g., 10% acetonitrile in water with 0.1% TFA).
- HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 5 μ m particle size, 4.6 x 250 mm).
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes.
- Flow Rate: 1 mL/min.
- Detection: Monitor at the absorbance maximum of **Carbostyryl 124** (approximately 350 nm).[\[11\]](#)
- Fraction Collection:
 - Collect the fractions corresponding to the major product peak.
- Lyophilization:
 - Combine the collected fractions and lyophilize to obtain the pure **Carbostyryl 124**-DTPA chelate as a solid powder.

Protocol 3: Characterization of **Carbostyryl 124**-DTPA Chelate

- Mass Spectrometry:
 - Confirm the identity of the product by determining its molecular weight using mass spectrometry (e.g., ESI-MS). The expected mass should correspond to the sum of the molecular weights of **Carbostyryl 124** and DTPA minus one molecule of water.
- UV-Vis Spectroscopy:
 - Measure the absorbance spectrum of the purified product to confirm the presence of the **Carbostyryl 124** chromophore. The spectrum should exhibit the characteristic absorbance peak of **Carbostyryl 124**.[\[18\]](#)
- Purity Analysis:

- Assess the purity of the final product by analytical RP-HPLC. The chromatogram should show a single major peak.

Data Presentation

Table 1: Physicochemical Properties of Reactants

Compound	Chemical Formula	Molecular Weight (g/mol)	Key Functional Group
Carbostyryl 124	C ₁₀ H ₁₀ N ₂ O	174.20[11][16][19]	Primary Amine
Cyclic DTPA Dianhydride	C ₁₄ H ₁₉ N ₃ O ₈	357.32	Anhydride

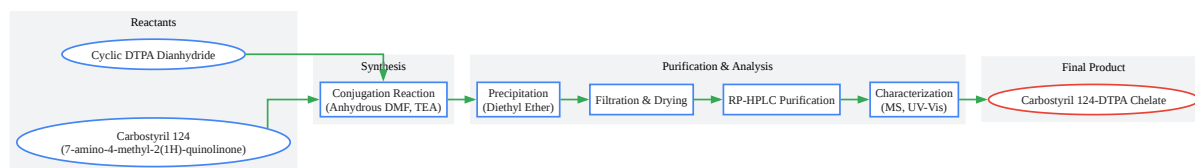
Table 2: Expected Mass of **Carbostyryl 124**-DTPA Chelate

Conjugation Reaction	Expected Molecular Weight (g/mol)
Carbostyryl 124 + cDTPAA	531.52

Table 3: Spectroscopic Properties of **Carbostyryl 124**

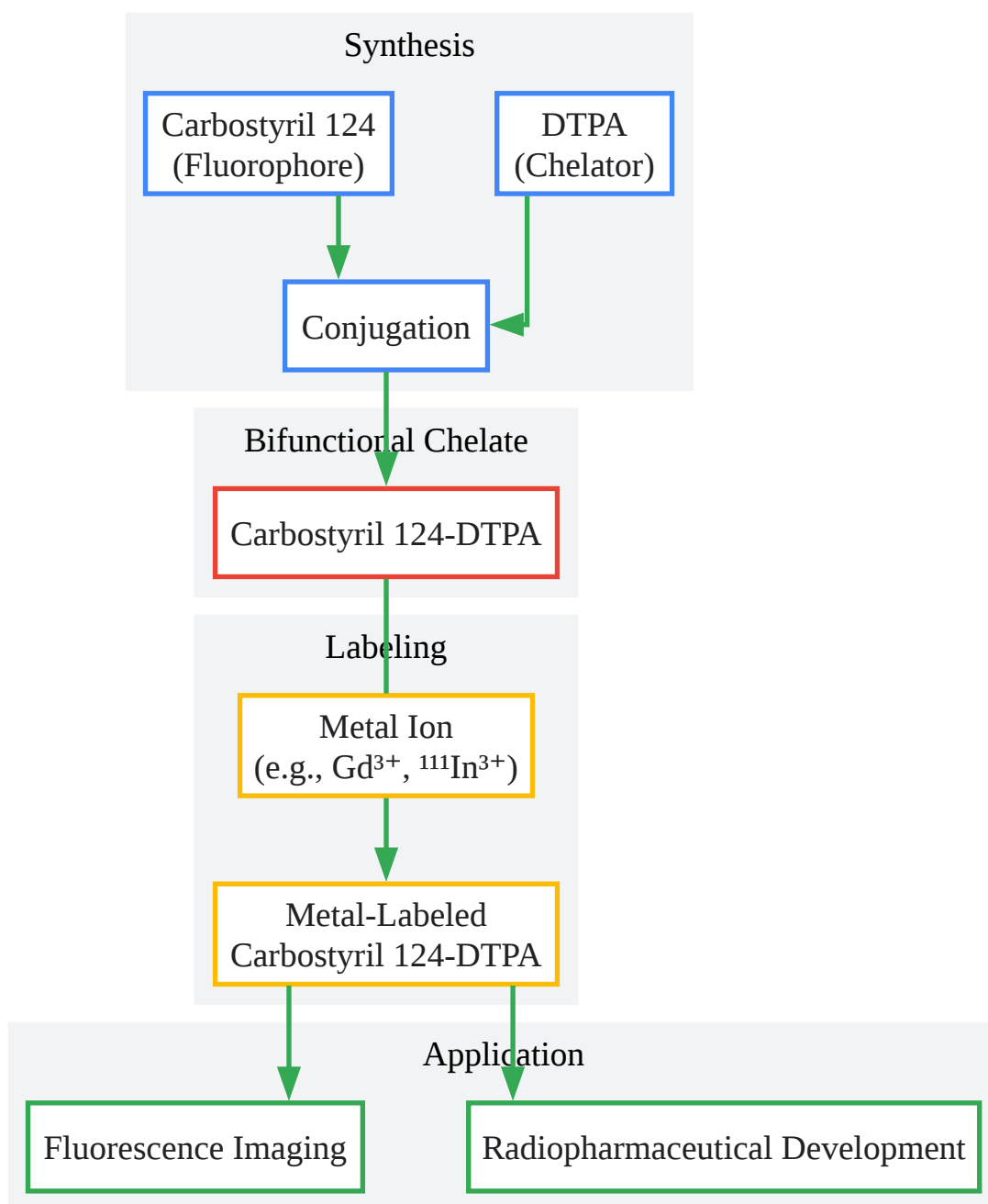
Property	Wavelength (nm)	Solvent
Absorption Maximum (λ _{max})	350[11]	Water (pH 5-9)[18]
Emission Maximum (λ _{em})	~450	Water

Visualizations



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Caption: Workflow for the synthesis and purification of **Carbostyryl 124**-DTPA chelate.



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Caption: Logical relationship from synthesis to application of **Carbostryl 124-DTPA**.

Conclusion

The protocols provided offer a robust method for the synthesis, purification, and characterization of **Carbostryl 124-DTPA** chelates. This bifunctional molecule holds significant

potential for the development of novel imaging agents and targeted therapeutics. The successful synthesis of this chelate enables researchers to leverage the unique properties of both the **Carbostyryl 124** fluorophore and the DTPA chelator in a single molecular entity. Further derivatization of the remaining carboxylic acid groups on the DTPA moiety can also be explored for conjugation to larger biomolecules such as antibodies or peptides.[20][21]

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